

# Physical properties of 5-Ethyl-2-methylpyridine (boiling point, density)

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## Compound of Interest

Compound Name: **5-Ethyl-2-methylpyridine**

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## Technical Guide to the Physical Properties of 5-Ethyl-2-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **5-Ethyl-2-methylpyridine**, specifically its boiling point and density. The information is presented for easy reference and includes generalized experimental protocols for the determination of these properties.

## Core Physical Properties

**5-Ethyl-2-methylpyridine**, an organic compound with the formula  $(C_2H_5)(CH_3)C_5H_3N$ , is a colorless to light yellow liquid.<sup>[1]</sup> It is a significant intermediate in the synthesis of various compounds, most notably nicotinic acid (Vitamin B3).<sup>[2][3]</sup> Accurate knowledge of its physical properties is crucial for its handling, purification, and application in research and industrial settings.

## Data Presentation

The following table summarizes the key physical properties of **5-Ethyl-2-methylpyridine** based on compiled data.

Physical Property	Value	Conditions
Boiling Point	178 °C	At 760 mmHg
172.00 to 175.00 °C	At 760.00 mm Hg	
Density	0.9208 g/cm <sup>3</sup>	At 25 °C
0.919 g/mL	At 25 °C	
0.91700 to 0.92300 g/mL	At 25.00 °C	

## Experimental Protocols

While specific experimental data for the determination of **5-Ethyl-2-methylpyridine**'s boiling point and density are often cited from established literature, this section outlines the general methodologies employed for such measurements for organic liquids.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of an organic liquid is through distillation.

#### Methodology: Simple Distillation

- Apparatus Setup: A simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Sample Preparation: The distilling flask is charged with the liquid sample (**5-Ethyl-2-methylpyridine**) and a few boiling chips to ensure smooth boiling.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
- Data Collection: The temperature is recorded when the vapor temperature stabilizes while the liquid is distilling at a steady rate. This stable temperature is the boiling point of the liquid.

The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

## Determination of Density

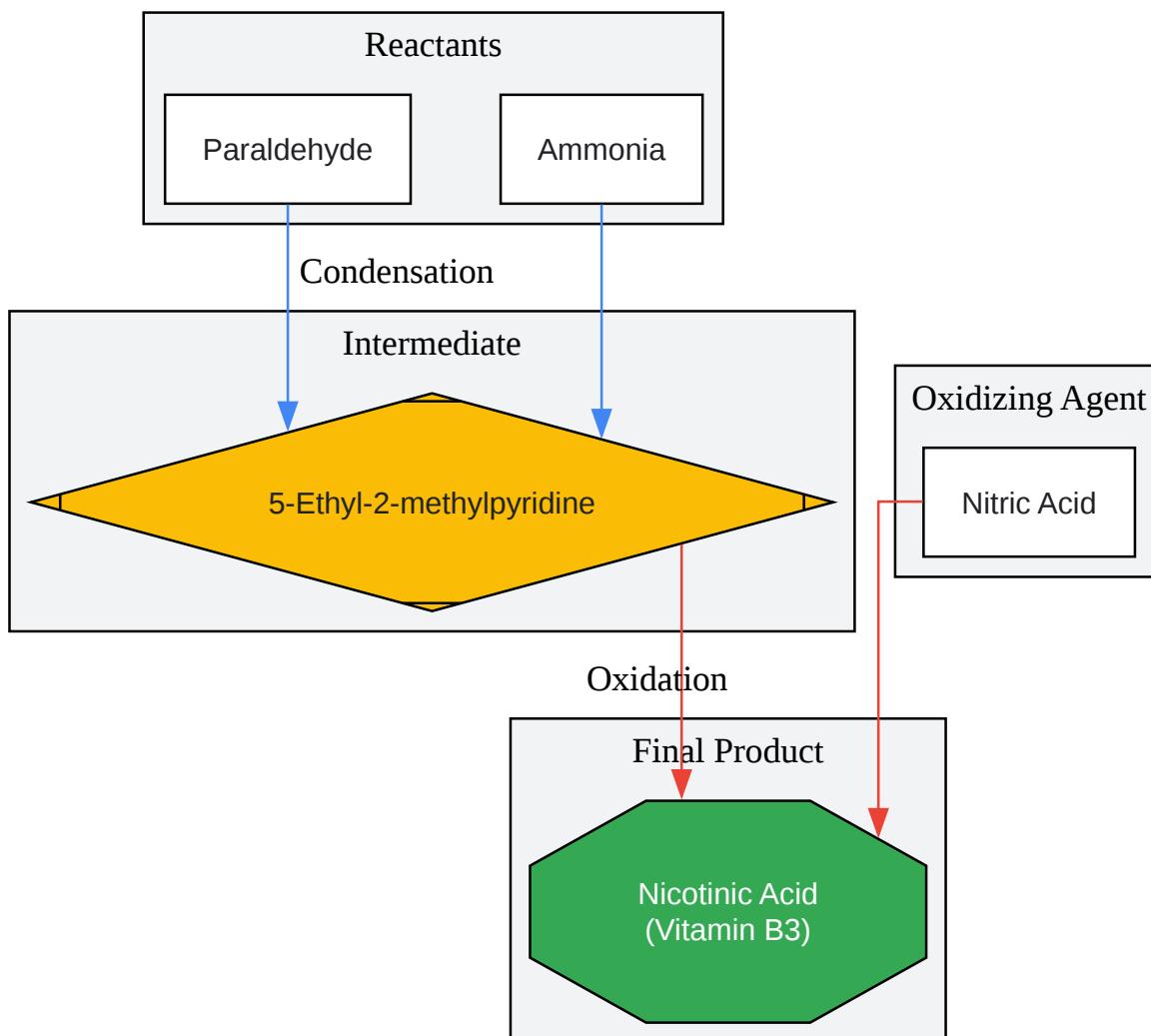
Density is the mass of a substance per unit volume. For liquids, this is commonly measured using a pycnometer or by accurately measuring the mass of a known volume.

Methodology: Using a Graduated Cylinder and Balance

- Mass of Empty Container: The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance.
- Volume Measurement: A specific volume of the liquid (**5-Ethyl-2-methylpyridine**) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- Mass of Container and Liquid: The combined mass of the graduated cylinder and the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the combined mass. The density is then calculated by dividing the mass of the liquid by its volume. For higher accuracy, this procedure should be repeated multiple times, and the average density calculated.

## Logical Relationship: Synthesis of Nicotinic Acid

**5-Ethyl-2-methylpyridine** is a crucial precursor in the industrial synthesis of nicotinic acid (Vitamin B3). The overall process involves the oxidation of **5-Ethyl-2-methylpyridine**. This chemical transformation is a key pathway in the production of this essential nutrient.



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Caption: Synthesis of Nicotinic Acid from **5-Ethyl-2-methylpyridine**.

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## References

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